

Commercial suppliers of research-grade Dodecanamide, N-decyl-

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Compound of Interest

Compound Name: Dodecanamide, N-decyl-

Cat. No.: B15377982

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In-depth Technical Guide: Dodecanamide, N-decyl-

For Researchers, Scientists, and Drug Development Professionals

Abstract

Dodecanamide, N-decyl-, a long-chain N-substituted fatty amide, has garnered interest within the scientific community for its potential applications in various research domains. This technical guide provides a comprehensive overview of commercially available research-grade **Dodecanamide, N-decyl-**, including its chemical properties and a list of suppliers. However, a notable scarcity of publicly available data on its specific biological activity, detailed experimental protocols, and established signaling pathways currently exists. This document aims to consolidate the available information and highlight areas for future investigation.

Introduction

Dodecanamide, N-decyl-, with the chemical formula $C_{22}H_{45}NO$, belongs to the class of N-acyl amines. Its structure, featuring a dodecanoyl group attached to a decylamine, imparts significant lipophilicity. While the broader class of fatty acid amides is known to be involved in various biological processes, including signaling and membrane interactions, the specific roles and mechanisms of **Dodecanamide, N-decyl-** remain largely unexplored in peer-reviewed

literature. This guide serves as a foundational resource for researchers considering the use of this compound.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **Dodecanamide, N-decyl-** is presented in Table 1. This information is primarily sourced from chemical supplier catalogs, as dedicated research publications detailing its characterization are not readily available.

Property	Value	Source
Chemical Name	Dodecanamide, N-decyl-	A2B Chem[1]
CAS Number	22205-13-6	A2B Chem[1]
Molecular Formula	C ₂₂ H ₄₅ NO	A2B Chem[1]
Molecular Weight	339.60 g/mol	A2B Chem[1]
Purity	Typically ≥95%	A2B Chem[1]

Note: The data presented in this table is based on information from commercial suppliers and may not have been independently verified by peer-reviewed research.

Commercial Suppliers

Research-grade **Dodecanamide, N-decyl-** is available from a limited number of chemical suppliers. Researchers should always request a certificate of analysis to ensure the purity and identity of the compound.

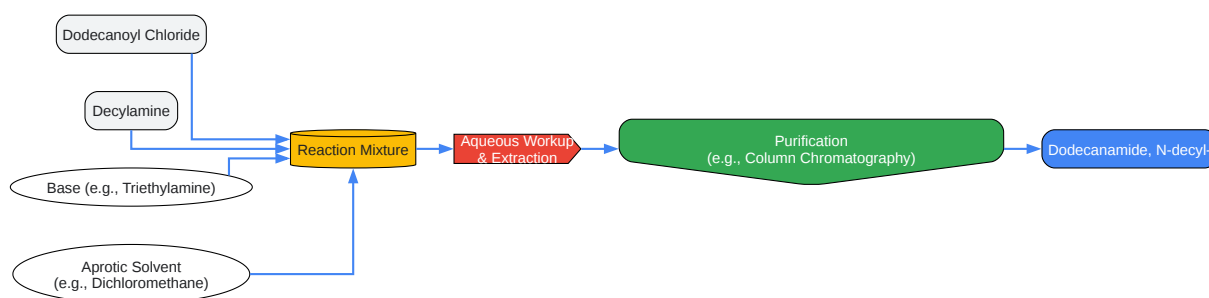
Supplier	Product Number	Purity
A2B Chem	AF74743	95%[1]
LookChem	-	Not specified[2]

Synthesis and Characterization

Detailed, peer-reviewed experimental protocols for the synthesis and purification of **Dodecanamide, N-decyl-** are not currently available in the public domain. However, a general synthetic approach for N-alkyldodecanamides can be inferred from standard organic chemistry principles.

General Synthetic Workflow

A plausible synthetic route would involve the acylation of decylamine with dodecanoyl chloride. This reaction is a standard method for amide bond formation.



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Caption: A generalized workflow for the synthesis of **Dodecanamide, N-decyl-**.

Purification and Analysis

Following synthesis, purification would likely be achieved through column chromatography on silica gel. Characterization of the final product would be essential and would typically involve:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR to confirm the structure.

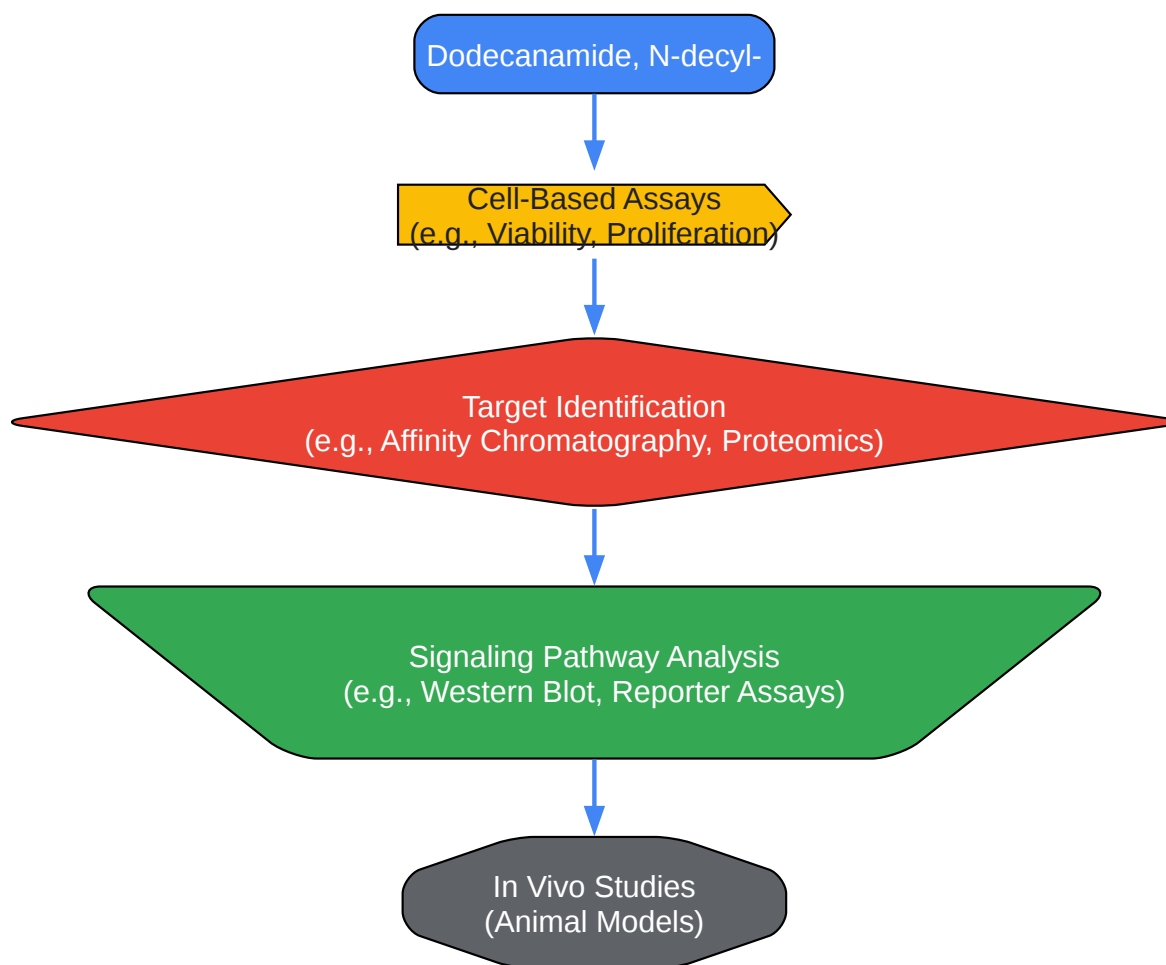
- Mass Spectrometry (MS): To verify the molecular weight.
- High-Performance Liquid Chromatography (HPLC): To determine purity.

Unfortunately, specific NMR, MS, or HPLC data for **Dodecanamide, N-decyl-** is not available in published literature.

Biological Activity and Signaling Pathways

As of the date of this guide, there are no published research articles detailing the biological activity or the signaling pathways modulated by **Dodecanamide, N-decyl-**. While related fatty acid amides have been studied, any extrapolation of their functions to **Dodecanamide, N-decyl-** would be purely speculative.

The following diagram illustrates a hypothetical workflow for investigating the biological effects of this compound.



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Caption: A proposed experimental workflow to elucidate the biological function of **Dodecanamide, N-decyl-**.

Future Research Directions

The lack of available data on **Dodecanamide, N-decyl-** presents a clear opportunity for novel research. Key areas for future investigation include:

- Chemical Synthesis and Characterization: Publication of a detailed and reproducible synthetic protocol, along with comprehensive analytical data (NMR, IR, MS, HPLC).

- In Vitro Biological Screening: Broad screening of the compound in various cell-based assays to identify potential biological activities.
- Target Identification and Mechanism of Action: Elucidation of the molecular targets and the signaling pathways through which **Dodecanamide, N-decyl-** may exert its effects.

Conclusion

Dodecanamide, N-decyl- is a commercially available research chemical with a significant lack of characterization and functional data in the public domain. This guide provides the currently available information on its properties and suppliers. The absence of detailed experimental protocols and biological data underscores the need for foundational research to uncover the potential of this molecule for scientific and drug development applications. Researchers are encouraged to undertake systematic studies to fill these knowledge gaps.

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References

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